

Hexaammineruthenium(II) Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Hexaammineruthenium(II) chloride

Cat. No.: B8206005

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CAS Number: 15305-72-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **hexaammineruthenium(II) chloride**, a coordination compound with significant applications in electrochemistry and biological research. This document details its chemical and physical properties, provides a detailed synthesis protocol, and explores its primary applications as a redox probe in cyclic voltammetry and electrochemical impedance spectroscopy, particularly in the context of biosensing.

Core Properties and Data

Hexaammineruthenium(II) chloride, with the chemical formula $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$, is a yellow, crystalline solid. It is an air-sensitive compound that is slightly soluble in water. Below is a summary of its key properties.

Table 1: Physicochemical Properties of **Hexaammineruthenium(II) Chloride**

Property	Value	Reference
CAS Number	15305-72-3	
Molecular Formula	[Ru(NH ₃) ₆]Cl ₂	
Molecular Weight	274.16 g/mol	
Appearance	Pale yellow powder	
Solubility in Water	Slightly soluble	
Storage Temperature	2-8°C	
Sensitivity	Air sensitive	

Table 2: Safety and Hazard Information

Hazard Category	Description
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Synthesis of Hexaammineruthenium(II) Chloride

The synthesis of **hexaammineruthenium(II) chloride** can be achieved through the reduction of a ruthenium(III) precursor in the presence of ammonia. The following protocol is adapted from established industrial methods for laboratory-scale synthesis.

Experimental Protocol: Synthesis of [Ru(NH₃)₆]Cl₂

Materials:

- Ruthenium(III) chloride (RuCl₃·xH₂O)
- Concentrated aqueous ammonia (NH₄OH)

- Zinc powder (Zn)
- Deionized water
- Ethanol

Procedure:

- In a round-bottom flask, dissolve Ruthenium(III) chloride in concentrated aqueous ammonia.
- To this solution, add an excess of zinc powder.
- Heat the mixture under reflux. The zinc powder will reduce the Ru(III) to Ru(II).
- After the reaction is complete (indicated by a color change), filter the hot solution to remove the excess zinc powder and any other solid impurities.
- Rapidly cool the filtrate in an ice bath to crystallize the **hexaammineruthenium(II) chloride**.
- Collect the yellow crystals by vacuum filtration.
- Wash the crystals with cold deionized water, followed by ethanol, to remove any remaining impurities.
- Dry the product under vacuum.

Diagram 1: Synthesis Workflow



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Caption: Workflow for the synthesis of **hexaammineruthenium(II) chloride**.

Applications in Electrochemistry

Hexaammineruthenium(II) chloride and its oxidized form, hexaammineruthenium(III) chloride, constitute a reversible redox couple ($[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$) that is widely used as a redox probe in electrochemical studies.

Cyclic Voltammetry

Cyclic voltammetry (CV) is a powerful technique for studying the electrochemical behavior of a species in solution. The $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ couple exhibits a well-defined, reversible one-electron redox process, making it an ideal standard for CV experiments.

Experimental Protocol: Cyclic Voltammetry of $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$

Materials:

- **Hexaammineruthenium(II) chloride** or Hexaammineruthenium(III) chloride
- Potassium chloride (KCl) as a supporting electrolyte
- Deionized water
- Working electrode (e.g., glassy carbon, gold, or platinum)
- Reference electrode (e.g., Ag/AgCl)
- Counter electrode (e.g., platinum wire)

Procedure:

- Prepare a stock solution of the ruthenium complex (e.g., 10 mM) in a 0.1 M KCl aqueous solution.
- Further dilute the stock solution to the desired concentration for analysis (e.g., 1 mM).
- Set up a three-electrode electrochemical cell with the working, reference, and counter electrodes immersed in the ruthenium complex solution.
- Perform cyclic voltammetry by scanning the potential within a suitable window that brackets the redox potential of the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ couple (e.g., from +0.1 V to -0.5 V vs. Ag/AgCl).

- Vary the scan rate to investigate the diffusion-controlled nature of the redox process.

Table 3: Representative Electrochemical Data for the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ Couple

Parameter	Typical Value	Conditions	Reference
Formal Potential (E°)	-0.16 V	vs. Ag/AgCl in 0.1 M KCl	
Diffusion Coefficient (D)	$6.7 \times 10^{-6} \text{ cm}^2/\text{s}$		

Diagram 2: Cyclic Voltammetry Workflow



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Caption: General workflow for a cyclic voltammetry experiment.

Electrochemical Impedance Spectroscopy in Biosensing

Electrochemical Impedance Spectroscopy (EIS) is a sensitive technique used to probe the interfacial properties of electrodes. In the context of biosensing, particularly for DNA hybridization, the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ redox couple is used to monitor changes in the charge transfer resistance (R_{ct}) at the electrode surface.

The principle relies on the electrostatic interactions between the positively charged ruthenium complex and the negatively charged phosphate backbone of DNA. When a single-stranded DNA (ssDNA) probe immobilized on the electrode surface hybridizes with its complementary target DNA, the increased negative charge density on the surface attracts more $[\text{Ru}(\text{NH}_3)_6]^{3+}$, leading to a decrease in the charge transfer resistance.

Experimental Protocol: EIS for DNA Hybridization Detection

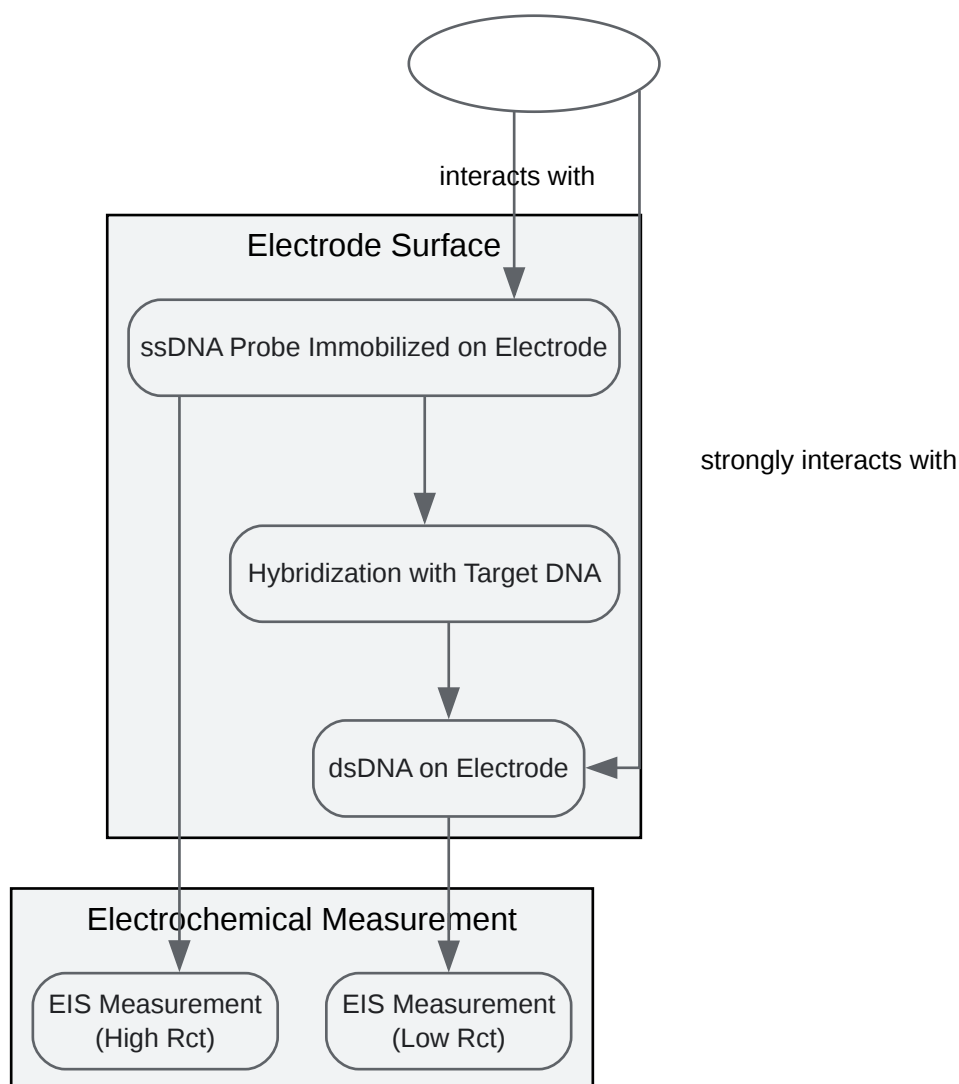
Materials:

- Hexaammineruthenium(III) chloride
- Buffer solution (e.g., Tris-HCl)
- ssDNA probe and target DNA
- Gold electrode
- Thiol-modified ssDNA probe for immobilization

Procedure:

- Functionalize a gold electrode with the thiol-modified ssDNA probe.
- Incubate the electrode with the target DNA solution to allow for hybridization.
- Perform EIS measurements in a buffer solution containing a low concentration of $[\text{Ru}(\text{NH}_3)_6]^{3+}$ (e.g., 50 μM).
- Apply a DC potential close to the formal potential of the redox couple and a small AC perturbation over a range of frequencies.
- Measure the impedance and fit the data to an equivalent circuit to determine the charge transfer resistance (R_{ct}).

Diagram 3: DNA Hybridization Detection using EIS



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Caption: Principle of DNA hybridization detection using $[\text{Ru}(\text{NH}_3)_6]^{3+}$ and EIS.

Conclusion

Hexaammineruthenium(II) chloride is a versatile and valuable coordination compound for researchers in chemistry, materials science, and drug development. Its well-characterized electrochemical properties make it an excellent choice as a redox probe for a variety of applications, from fundamental electrochemical studies to the development of sophisticated biosensors. This guide provides the essential information for its synthesis, handling, and application in key experimental techniques.

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